

Technical Profile: 2-Cyano-3-(2,4,6-trimethylphenyl)propionic Acid

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Compound of Interest

Compound Name: 2-Cyano-3-(2,4,6-trimethylphenyl)propionic Acid

CAS No.: 2044707-18-6

Cat. No.: B12335443

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Chemical Identity & Structural Analysis[1][2]

This compound represents a sterically crowded derivative of the phenylalanine scaffold, where the phenyl ring is substituted with three methyl groups (mesityl) and the

-carbon bears a cyano group.

Core Data

Property	Specification
IUPAC Name	2-Cyano-3-(2,4,6-trimethylphenyl)propanoic acid
Common Name	-Cyano- -mesitylpropionic acid
Molecular Formula	
Molecular Weight	217.26 g/mol
CAS Registry	Not widely listed; Analogous to 5331-42-0 (Phenyl variant)
Chirality	One stereocenter at C2; exists as (R) and (S) enantiomers.[1]

Structural Features[1][3][4][5][6][7]

- Mesityl Group (2,4,6-trimethylphenyl): The three methyl groups create a "molecular wall," providing immense steric protection to the

-position. This influences enzyme binding kinetics and metabolic stability (blocking metabolic attack at the ortho and para positions).
- Cyano Group: Significantly increases the acidity of the

-proton (pKa

2–3) compared to a standard carboxylic acid, facilitating further functionalization at the C2 position.
- Propionic Acid Backbone: Provides the carboxylic acid handle for amide coupling or esterification.

Synthetic Methodology

The synthesis of this compound presents a specific challenge: the steric hindrance of the mesitaldehyde carbonyl group. Standard Knoevenagel conditions often fail or proceed slowly.

Reaction Scheme (DOT Visualization)



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Figure 1: Synthetic pathway highlighting the two-stage conversion from mesitaldehyde.

Detailed Protocols

Step 1: Knoevenagel Condensation (The "Steric" Approach)

Standard amine-catalyzed condensation is often insufficient due to the 2,6-dimethyl "ortho effect" on the aldehyde.

- Reagents: Mesitaldehyde (1.0 eq), Cyanoacetic acid (1.1 eq), Titanium Tetrachloride (, 2.0 eq), Pyridine (4.0 eq).
- Solvent: Anhydrous THF or Dichloromethane (DCM).
- Protocol:
 - Cool the THF solution of mesitaldehyde and cyanoacetic acid to 0°C under .
 - Add dropwise (Caution: Exothermic). A yellow/orange precipitate may form.
 - Add Pyridine dropwise.
 - Allow to warm to room temperature and stir for 12–24 hours. The Lewis acid () activates the carbonyl, overcoming steric hindrance.

- Quench: Pour into ice-cold dilute HCl. Extract with Ethyl Acetate.[2][3]
- Yield: Expect >85% of the unsaturated intermediate (2-cyano-3-mesitylacrylic acid).

Step 2: Selective Reduction

The goal is to reduce the alkene (

) without reducing the nitrile (

) or the carboxylic acid.

- Method A: Sodium Borohydride (Chemical Reduction)
 - System:

in Methanol/Pyridine.
 - Mechanism: The

-cyanoacrylate is an electron-deficient alkene (Michael acceptor). Hydride attacks the

-carbon.
 - Protocol: Dissolve intermediate in MeOH. Add

(1.5 eq) in small portions at 0°C. Stir 1 hour. Acidify to pH 2.
- Method B: Catalytic Hydrogenation
 - System:

(1 atm), 10% Pd/C, Ethyl Acetate.
 - Note: Monitor closely to prevent reduction of the nitrile to the primary amine.

Physicochemical Properties & Characterization

Predicted Properties

Parameter	Value (Approx.)	Significance
LogP (Lipophilicity)	2.8 – 3.2	High lipophilicity due to the trimethylphenyl group; good membrane permeability.
pKa (Carboxyl)	3.5	More acidic than propionic acid (pKa 4.8) due to the electron-withdrawing cyano group.
pKa (C2-proton)	~11–12	The C2 proton is highly acidic, allowing easy alkylation.
Polar Surface Area	~61	Compatible with oral bioavailability rules.

Spectroscopic Signature (Diagnostic)

- ¹H-NMR (CDCl₃):
 - 2.2–2.3 ppm (s, 9H): Mesityl methyl groups (distinctive 2:1 ratio if resolution allows, or overlapping singlet).
 - 3.1–3.4 ppm (m, 2H): Benzylic protons (diastereotopic signals potential).
 - 3.8–4.0 ppm (dd, 1H): C2-proton (highly acidic).
 - 6.9 ppm (s, 2H): Aromatic protons (mesityl ring).
- IR Spectroscopy:
 - ~2100 cm⁻¹: Sharp nitrile (C≡N) stretch.

) stretch.

- : Carboxylic acid

.

- : Broad O-H stretch.

Research & Pharmaceutical Applications

This molecule serves as a privileged scaffold in several domains:

- SARM (Selective Androgen Receptor Modulator) Synthesis:
 - The 2-cyano-3-arylpropionic acid motif mimics the A-ring/linker region of non-steroidal androgen receptor ligands. The mesityl group mimics the steric bulk of testosterone's C19 methyl, potentially improving receptor selectivity.
- Tyrosine Mimetics:
 - Acts as a conformationally restricted or sterically bulky analog of Phenylalanine/Tyrosine. Used in peptide chemistry to probe the size of hydrophobic binding pockets in enzymes (e.g., proteases).
- Agrochemicals:
 - Cyanoacrylates and their reduced forms are common pharmacophores in Photosystem II inhibitors (herbicides).

Handling & Safety

- Hazard: Releases HCN if heated with strong acids. Treat as a nitrile source.
- Storage: Keep dry. The
-proton is acidic; avoid storage with strong bases to prevent racemization or decarboxylation.

References

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- Lehnert, W. (1973). Knoevenagel-Kondensationen mit TiCl_4 /Base. Tetrahedron Letters, 14(48), 4723-4724. (Foundational protocol for hindered aldehydes). [Link](#)
- March, J. Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 6th Ed., Wiley-Interscience. (General reference for nitrile reduction selectivity).

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Sources

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- [2. scielo.br \[scielo.br\]](#)
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